

Dienogest-d4 pharmacological profile

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Compound Focus: Dienogest-d4

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Dienogest and Dienogest-d4 Profile

The table below summarizes the core information available for **Dienogest-d4** and its parent compound, Dienogest.

Property	Dienogest-d4	Dienogest (Parent Compound)
Chemical Formula	C ₂₀ H ₂₁ D ₄ NO ₂ [1]	Information not available in search results
Molecular Weight	315.44 g/mol [1]	Information not available in search results
Biological Activity	Deuterium-labeled Dienogest; acts as a tracer and internal standard for LC-MS, GC-MS, or NMR [1]	Synthetic progestin; progesterone receptor agonist [2] [3]
Primary Applications	Research use only; controlled substance in some territories [1]	Treatment of endometriosis; contraception [4] [2] [3]
Key Pharmacological Actions	Not applicable as a therapeutic agent	Inhibits TLR4 expression & NF-κB activation; suppresses endometrial cell proliferation; induces decidualization & atrophy of endometrial tissue; antiandrogenic activity [5] [2] [3]

Property	Dienogest-d4	Dienogest (Parent Compound)
Mechanism of Action	Serves as a tracer for the parent compound's pathway [1]	Binds to progesterone receptor, lowering GnRH production, leading to reduced estrogen levels and endometrial atrophy [2]

Pharmacological Mechanisms and Experimental Insights

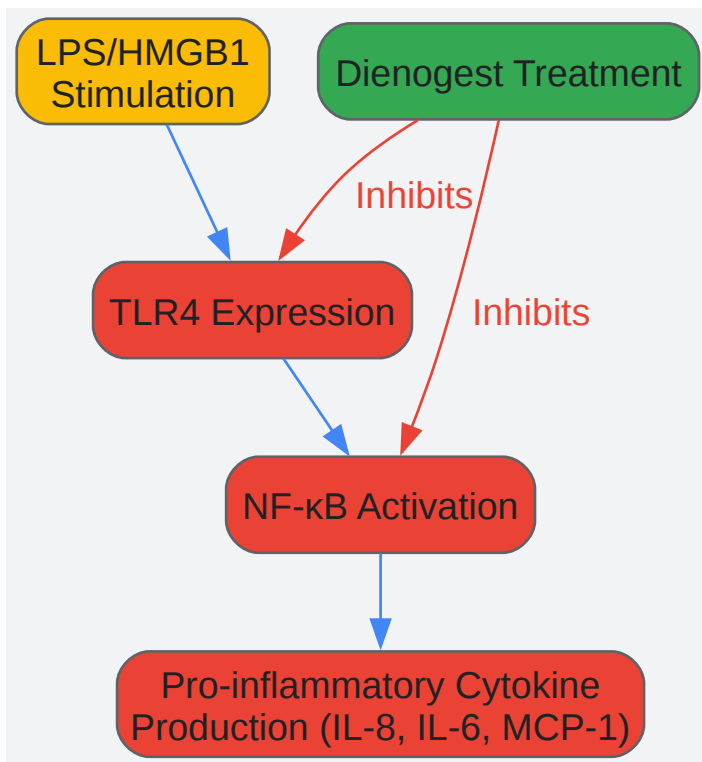
Dienogest's therapeutic effects in conditions like endometriosis are attributed to multiple mechanisms that have been investigated through various experimental approaches.

Mechanism of Action and Signaling Pathways

Dienogest is a semisynthetic progestogen that acts as an agonist to the progesterone receptor [2] [3]. Its therapeutic effects are believed to stem from a combination of mechanisms:

- Central Hormonal Suppression:** By acting on the progesterone receptor, Dienogest lowers the production of Gonadotropin-Releasing Hormone (GnRH) from the hypothalamus. This, in turn, reduces the release of Follicle-Stimulating Hormone (FSH) and Luteinizing Hormone (LH), leading to suppressed ovulation and a decrease in endogenous estrogen production [2] [3].
- Direct Effects on Endometrial Tissue:** Dienogest creates a progestogenic environment that directly causes decidualization (a change in the endometrial structure) and subsequent atrophy of endometriotic lesions [3]. It also directly inhibits the proliferation of endometrial stromal cells and induces apoptosis (programmed cell death) in endometriotic cells [3].
- Anti-Inflammatory Action:** Dienogest has been shown to inhibit the expression of Toll-like receptor 4 (TLR4) induced by inflammatory stimuli like lipopolysaccharide and high-mobility group box 1 (LPS/HMGB1) in human endometrial epithelial cells. This inhibition leads to reduced activity of the NF-κB pathway and decreased production of pro-inflammatory cytokines such as Interleukin-8 (IL-8), IL-6, and Monocyte Chemoattractant Protein-1 (MCP-1) [5].

The following diagram illustrates the core signaling pathway of Dienogest based on cellular studies:



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Overview of Dienogest's anti-inflammatory pathway via TLR4 and NF-κB inhibition [5].

Key Experimental Protocols

The efficacy and mechanisms of Dienogest have been characterized using standard *in vitro* and clinical methods.

- **In Vitro Cytokine and Gene Expression Analysis [5]**

- **Cell Model:** Use of immortalized human endometrial epithelial cell lines (e.g., EM-PR cells).
- **Stimulation & Treatment:** Cells are co-stimulated with LPS and HMGB1 to induce inflammation. They are treated with Dienogest or progesterone in the presence or absence of stimuli.
- **Gene Knockdown:** TLR4 expression is silenced using specific small interfering RNA (TLR4-siRNA) to confirm the receptor's role.
- **Outcome Measures:**
 - **Cytokine Measurement:** Cell culture supernatants are analyzed for IL-8, IL-6, and MCP-1 levels using Enzyme-Linked Immunosorbent Assay (ELISA).

- **Gene Expression:** TLR4 mRNA levels are quantified using real-time reverse-transcription polymerase chain reaction (RT-PCR).
 - **Pathway Activity:** NF- κ B activation is measured using reporter gene assays.
- **Clinical Trial Design for Efficacy [4] [6]**
 - **Study Design:** Randomized, open-label, parallel-group trials.
 - **Participants:** Patients with endometriosis-associated dysmenorrhea, often confirmed by the presence of ovarian endometriotic cysts via imaging.
 - **Intervention:** Oral administration of Dienogest at 1 mg/day or 2 mg/day for extended periods (e.g., 48 weeks).
 - **Primary Endpoint:** Change in menstrual pain assessed using a Visual Analog Scale (VAS).
 - **Secondary Endpoints:** Changes in composite dysmenorrhea scores, volume of ovarian endometrioma (measured by ultrasound), serum estradiol levels, bone mineral density (BMD), and menopausal symptoms (e.g., using the Kupperman index).

Research Applications and Safety of Dienogest-d4

- **Role of Dienogest-d4 in Research:** **Dienogest-d4** is a stable, heavy isotope of Dienogest where four hydrogen atoms are replaced by deuterium [1]. This makes it chemically similar but physically distinct, allowing it to be used as an **internal standard** in mass spectrometry-based assays (LC-MS, GC-MS) [1]. Its primary function is to enable precise and accurate quantification of the parent Dienogest in complex biological samples by correcting for variations during sample preparation and analysis.
- **Important Safety and Compliance Information:**
 - **Controlled Substance:** **Dienogest-d4** is classified as a controlled substance and is not for sale in all territories [1].
 - **For Research Only:** It is explicitly labeled "**For research use only. We do not sell to patients.**" [1].
 - **Drug Interactions (Parent Compound):** Since Dienogest is a substrate of the cytochrome P450 enzyme CYP3A4, co-administration with strong CYP3A4 inducers (e.g., rifampicin, carbamazepine, St. John's wort) may significantly decrease Dienogest plasma concentrations, reducing its efficacy [3].

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